

Application Notes and Protocols: 5-Ketoazelaic Acid in Metabolic Research

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Compound of Interest

Compound Name: 5-Oxoazelaic acid

Cat. No.: B1347596

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Audience: Researchers, scientists, and drug development professionals.

Note on Nomenclature: The compound 5-ketoazelaic acid is a dicarboxylic acid. Research literature extensively covers a structurally related and metabolically significant compound, 9-oxononanoic acid (also known as azelaaldehydic acid), which is a nine-carbon molecule containing a ketone and a carboxylic acid. Due to the limited direct research on 5-ketoazelaic acid in metabolic studies, this document will focus on the well-documented activities of 9-oxononanoic acid as a representative keto-acid with significant metabolic effects. The principles and methodologies described herein are likely applicable to the study of other keto-acids, including 5-ketoazelaic acid.

Introduction

Keto-acids are emerging as important signaling molecules and metabolic modulators, particularly in the context of lipid metabolism. 9-Oxononanoic acid, a product of lipid peroxidation, has been shown to exert significant effects on hepatic lipid homeostasis. These notes provide an overview of its applications in metabolic research, with detailed protocols for investigating its mechanism of action.

Mechanism of Action

9-Oxononanoic acid primarily influences hepatic lipid metabolism by coordinately regulating fatty acid synthesis and oxidation. Its key molecular targets include:

- Acetyl-CoA Carboxylase (ACC): The rate-limiting enzyme in de novo fatty acid synthesis. 9-Oxononanoic acid has been shown to inhibit ACC activity, thereby reducing the production of new fatty acids.[1]
- Carnitine Palmitoyltransferase (CPT): The enzyme responsible for transporting long-chain fatty acids into the mitochondria for β -oxidation. 9-Oxononanoic acid administration leads to an increase in CPT activity, promoting the breakdown of fatty acids for energy.[1]

The net effect of these actions is a shift away from lipid storage and towards lipid utilization, a highly desirable outcome in the context of metabolic diseases such as non-alcoholic fatty liver disease (NAFLD) and obesity.

Data Presentation

The following tables summarize the quantitative effects of 9-oxononanoic acid on key metabolic enzymes and signaling molecules.

Table 1: Effect of 9-Oxononanoic Acid on Hepatic Lipid Metabolism Enzymes in Rats[1]

Enzyme	Change in Activity
Acetyl-CoA Carboxylase (ACC)	↓ 60%
Carnitine Palmitoyltransferase (CPT)	↑ 35%

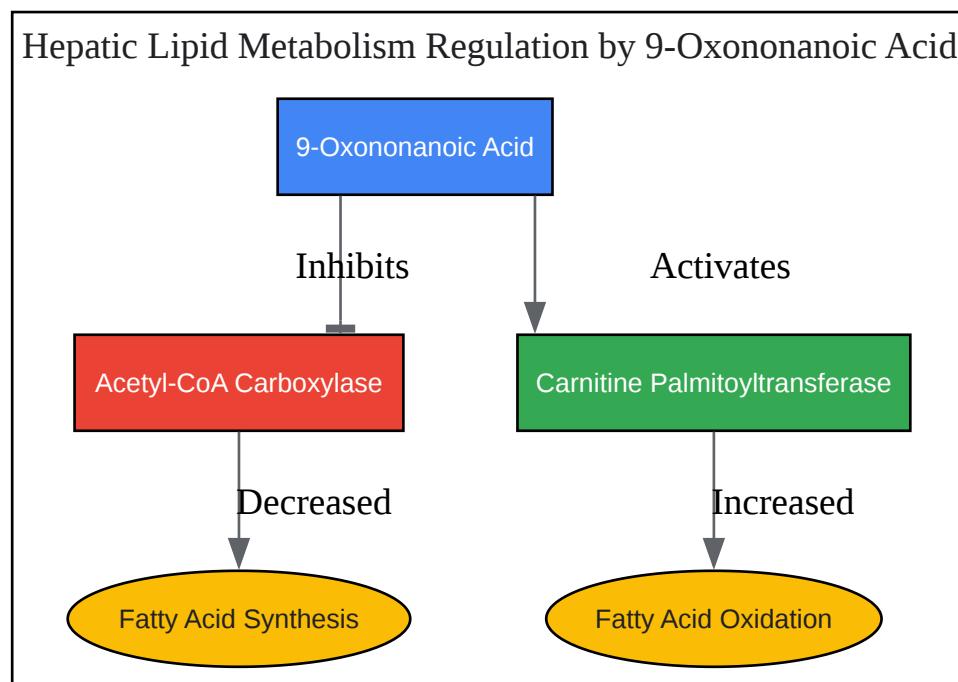
Data obtained from rats administered 100 mg of 9-oxononanoic acid orally.[1]

Table 2: Effect of 9-Oxononanoic Acid on Phospholipase A2 Activity and Thromboxane B2 Production in Human Blood[2][3]

9-ONA Concentration (μ M)	PLA2 Activity (μ M/min/ml)	TxB2 Production (ng/L)
0 (Control)	11.43 ± 0.22	61 ± 18
3	12.23 ± 0.28	822 ± 38
9	13.14 ± 0.42	967 ± 72

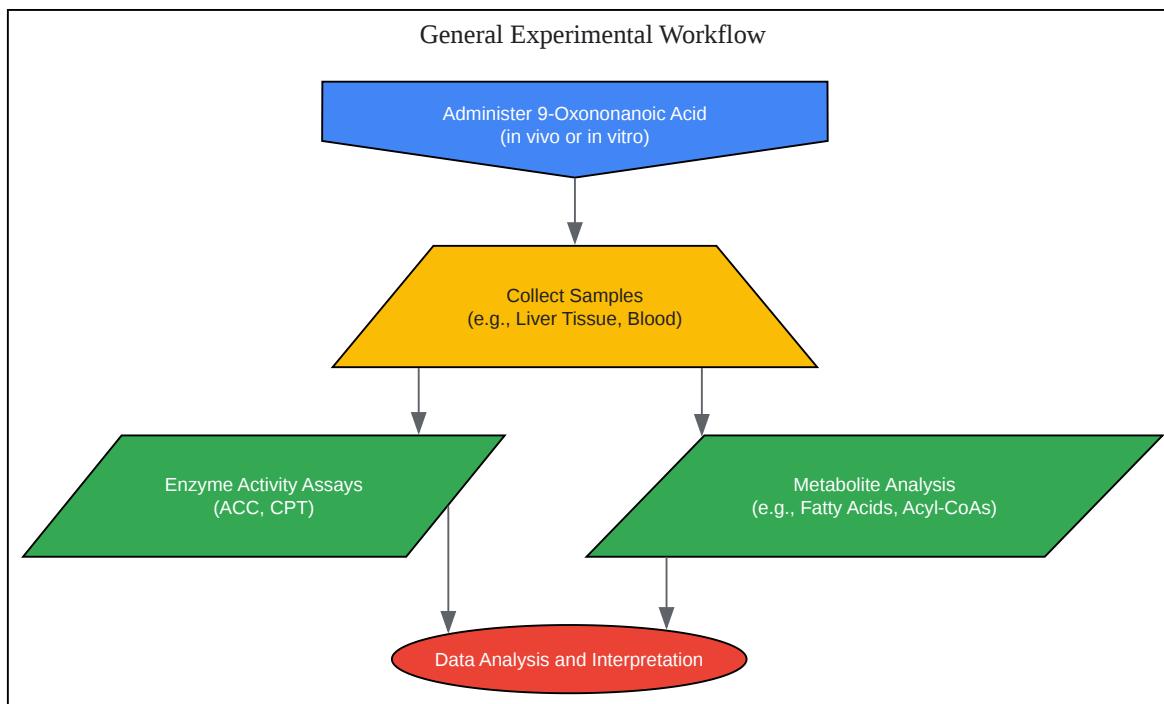
Data are presented as mean \pm standard deviation.[\[2\]](#)[\[3\]](#)

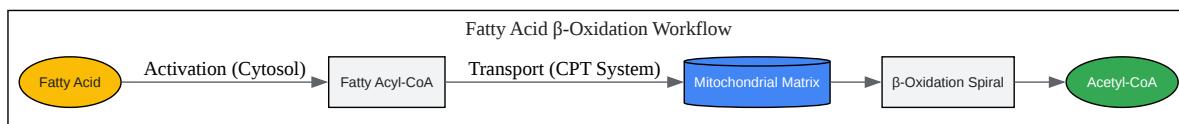
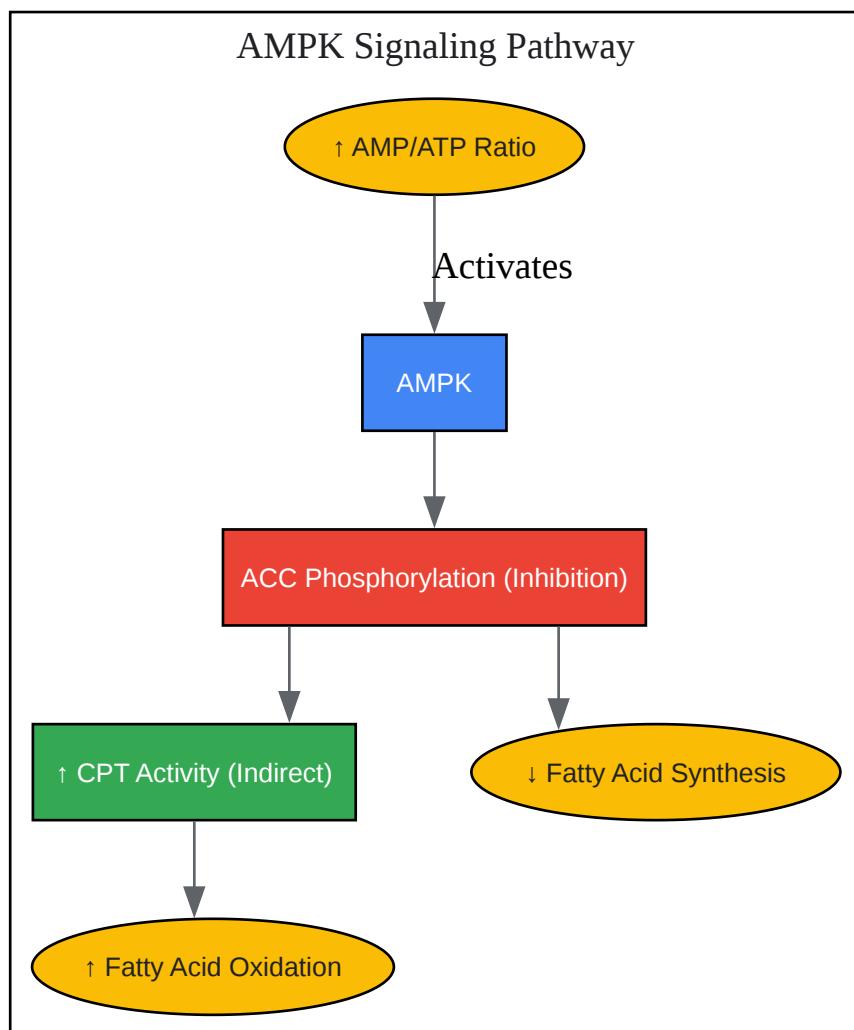
Signaling Pathways and Experimental Workflows



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Caption: Regulation of hepatic lipid metabolism by 9-Oxononanoic Acid.





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- 2. jstage.jst.go.jp [jstage.jst.go.jp]
- 3. A lipid peroxidation product 9-oxononanoic acid induces phospholipase A2 activity and thromboxane A2 production in human blood - PMC [pmc.ncbi.nlm.nih.gov]
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